

# Evaluating the Synergistic Effects of Flutriafol with Other Active Ingredients: A Comparative Guide

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## Compound of Interest

Compound Name: *Flutriafol*

Cat. No.: *B1262586*

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**Flutriafol**, a potent systemic fungicide from the triazole class, is a cornerstone in the management of a broad spectrum of fungal diseases in major crops. Its efficacy is rooted in the inhibition of ergosterol biosynthesis, a critical component of fungal cell membranes. To enhance its performance, broaden its activity spectrum, and mitigate the development of resistance, **Flutriafol** is frequently combined with other active ingredients. This guide provides an objective comparison of **Flutriafol**'s synergistic effects with various partners, supported by experimental data and detailed methodologies.

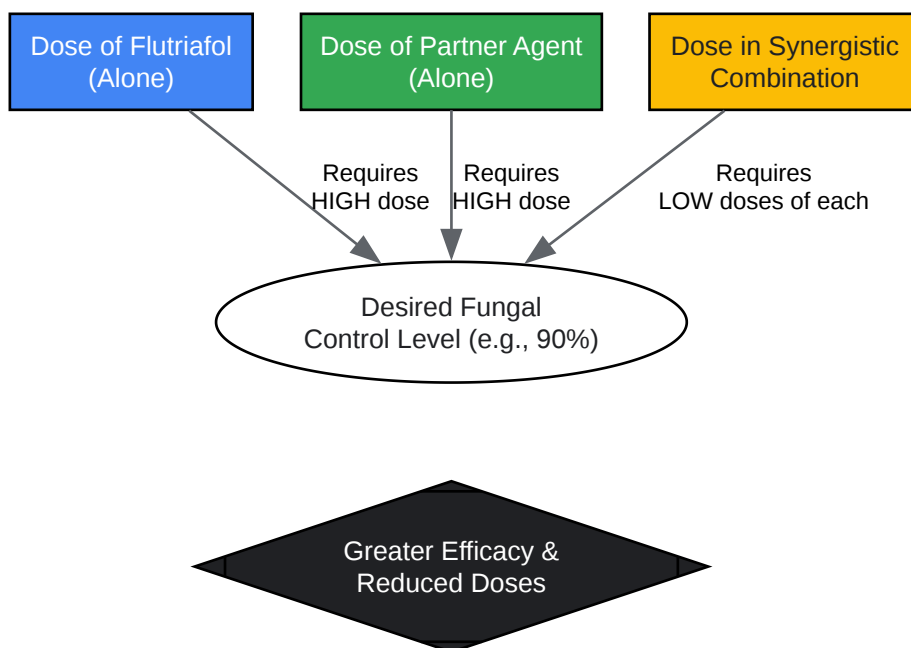
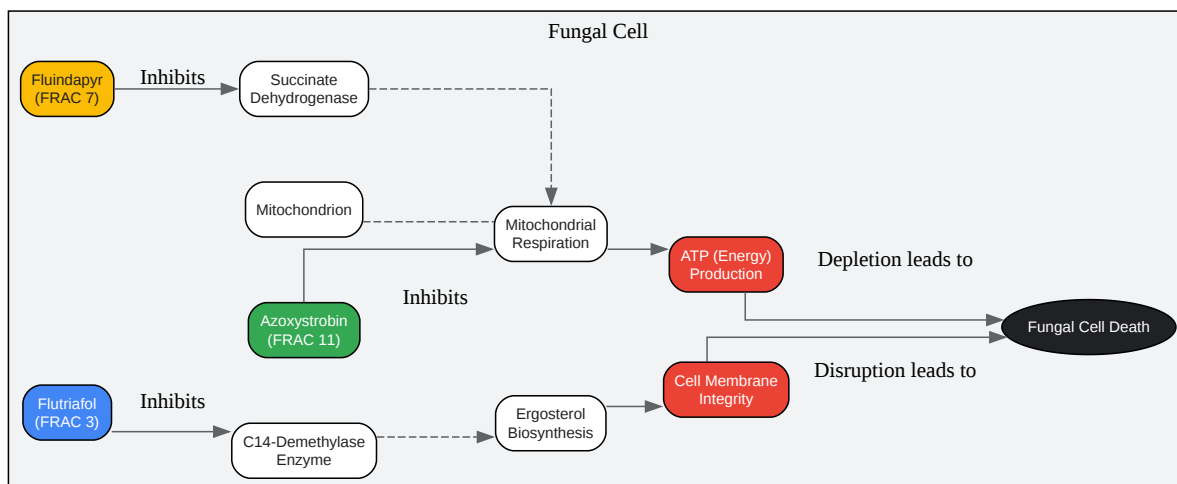
## Mechanisms of Action: A Synergistic Approach

**Flutriafol** acts by inhibiting the C14-demethylase enzyme, which is essential for producing ergosterol, thereby disrupting the structure and function of the fungal cell membrane.<sup>[1][2][3][4]</sup> Synergistic combinations leverage multiple modes of action (MoA), targeting different vital processes within the fungal cell simultaneously. This multi-pronged attack not only enhances efficacy but is a key strategy in resistance management.<sup>[5][6]</sup>

A prominent example is the combination of **Flutriafol** (a Demethylation Inhibitor, DMI - FRAC Group 3) with a strobilurin fungicide like Azoxystrobin (a Quinone outside Inhibitor, QoI - FRAC Group 11). Azoxystrobin inhibits mitochondrial respiration, effectively cutting off the fungus's

energy supply.[5][6] This dual-action approach—disrupting both cell membrane integrity and energy production—creates a powerful synergistic effect.[6]

Another advanced combination includes a third MoA, such as Fluindapyr, a Succinate Dehydrogenase Inhibitor (SDHI - FRAC Group 7), which also targets fungal respiration but at a different point in the mitochondrial electron transport chain.[7] Products like Adastrio™ fungicide, which contain **Flutriafol**, Azoxystrobin, and Fluindapyr, offer a comprehensive and robust solution for disease control.[1][3][4]



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